

# 17-trans Prostaglandin E3: A Technical Overview

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## Compound of Interest

Compound Name: 17-trans Prostaglandin E3

Cat. No.: B593036

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CAS Number: 210979-33-2

This technical guide provides a comprehensive overview of **17-trans Prostaglandin E3**, a notable isomer of Prostaglandin E3 (PGE3). Due to a scarcity of published research on the specific biological activities of the 17-trans isomer, this document will also draw upon the extensive research conducted on PGE3 to provide a broader context for its potential biological significance and pathways of action. This approach is intended to offer valuable insights for researchers, scientists, and professionals in drug development.

## Physicochemical Properties

Key physicochemical data for **17-trans Prostaglandin E3** are summarized below, providing a foundation for experimental design and analysis.

Property	Value	Source
CAS Number	210979-33-2	<a href="#">[1]</a> <a href="#">[2]</a>
Formal Name	11 $\alpha$ ,15S-dihydroxy-9-oxo-prosta-5Z,13E,17E-trien-1-oic acid	<a href="#">[1]</a>
Molecular Formula	C20H30O5	<a href="#">[1]</a> <a href="#">[2]</a>
Formula Weight	350.5 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Purity	≥98%	<a href="#">[1]</a>
Formulation	A solution in methyl acetate	<a href="#">[1]</a>
Solubility	DMF: >100 mg/ml, DMSO: >100 mg/ml, Ethanol: >100 mg/ml, PBS (pH 7.2): >5 mg/ml	<a href="#">[1]</a>
Storage	-20°C	<a href="#">[1]</a>
Stability	≥ 2 years	<a href="#">[1]</a>

## Biological Context and Activity

**17-trans Prostaglandin E3** is an isomer of PGE3 that could theoretically be produced from the cyclooxygenase (COX) metabolism of dietary trans-fatty acids.[\[1\]](#) While one source indicates there are no published reports on the biological activity of this specific compound, another suggests it stimulates Nurr1-dependent transcriptional activity, indicating potential applications in cancer and autoimmune disease research.

Given the limited direct data, the biological activities of the more extensively studied Prostaglandin E3 (PGE3) are presented here as a potential analogue. PGE3 is derived from the omega-3 fatty acid, eicosapentaenoic acid (EPA), and is known to possess anti-inflammatory and anti-proliferative properties.[\[3\]](#)[\[4\]](#)

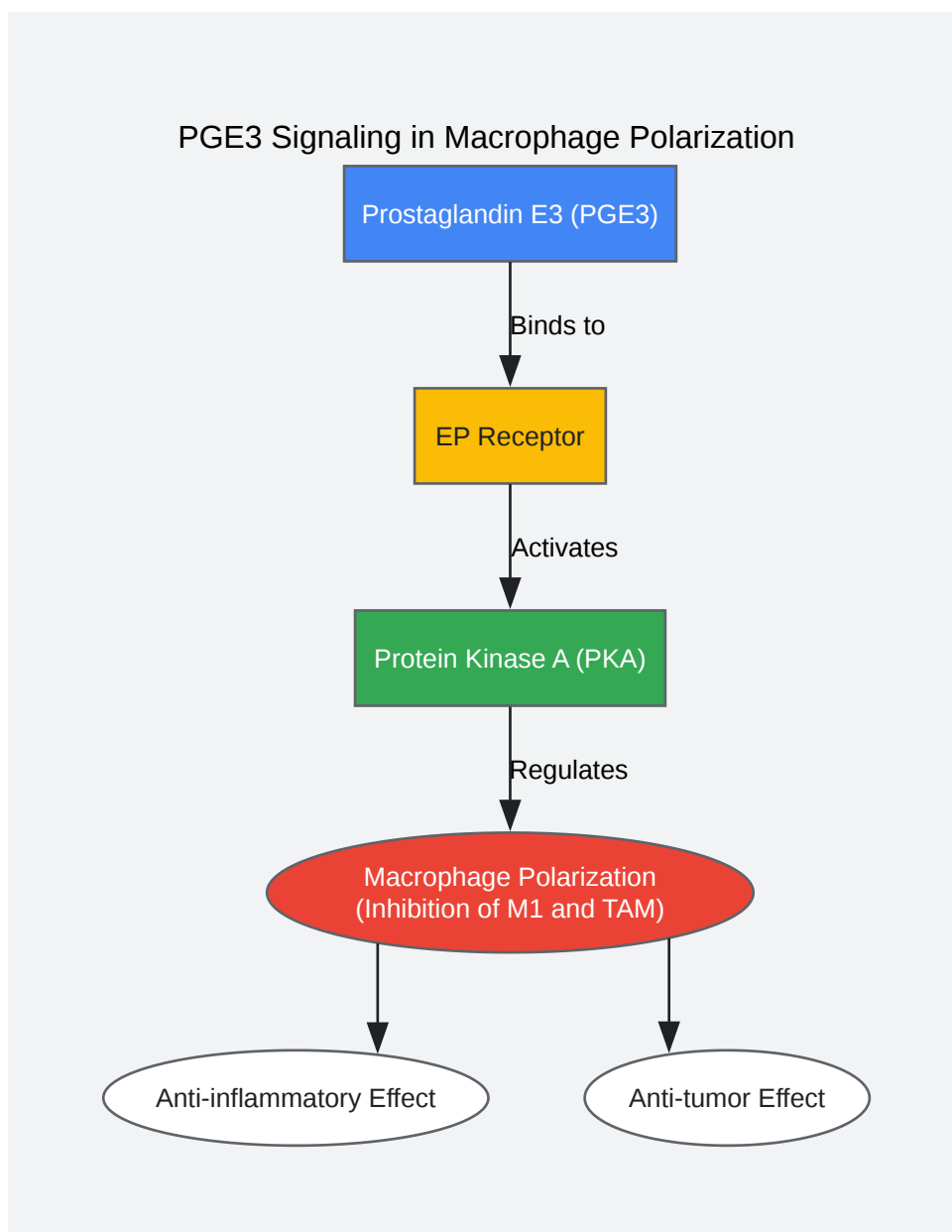
## Anti-inflammatory and Anti-tumor Effects of PGE3

PGE3 has been shown to exert anti-inflammatory and anti-tumor effects, often in contrast to the pro-inflammatory and pro-tumorigenic actions of Prostaglandin E2 (PGE2).<sup>[1]</sup> It can inhibit the proliferation of cancer cells and modulate immune responses.<sup>[1][4]</sup> Specifically, PGE3 has been observed to suppress the polarization of tumor-associated M2 macrophages (TAMs), which are known to promote tumor growth.<sup>[4]</sup> This effect is mediated through the regulation of protein kinase A (PKA) expression and activation.<sup>[4]</sup>

## Signaling Pathways

The signaling pathways of prostaglandins are complex and receptor-dependent. While the specific pathways for 17-trans PGE3 are not elucidated, the pathways for the closely related PGE2 are well-documented and likely share similarities. PGE2, like other prostaglandins, exerts its effects by binding to specific G-protein coupled receptors, known as EP receptors.

The following diagram illustrates the proposed signaling pathway for PGE2 in the modulation of macrophage polarization, a key process in inflammation and cancer.



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Caption: Proposed signaling pathway of PGE3 in modulating macrophage polarization.

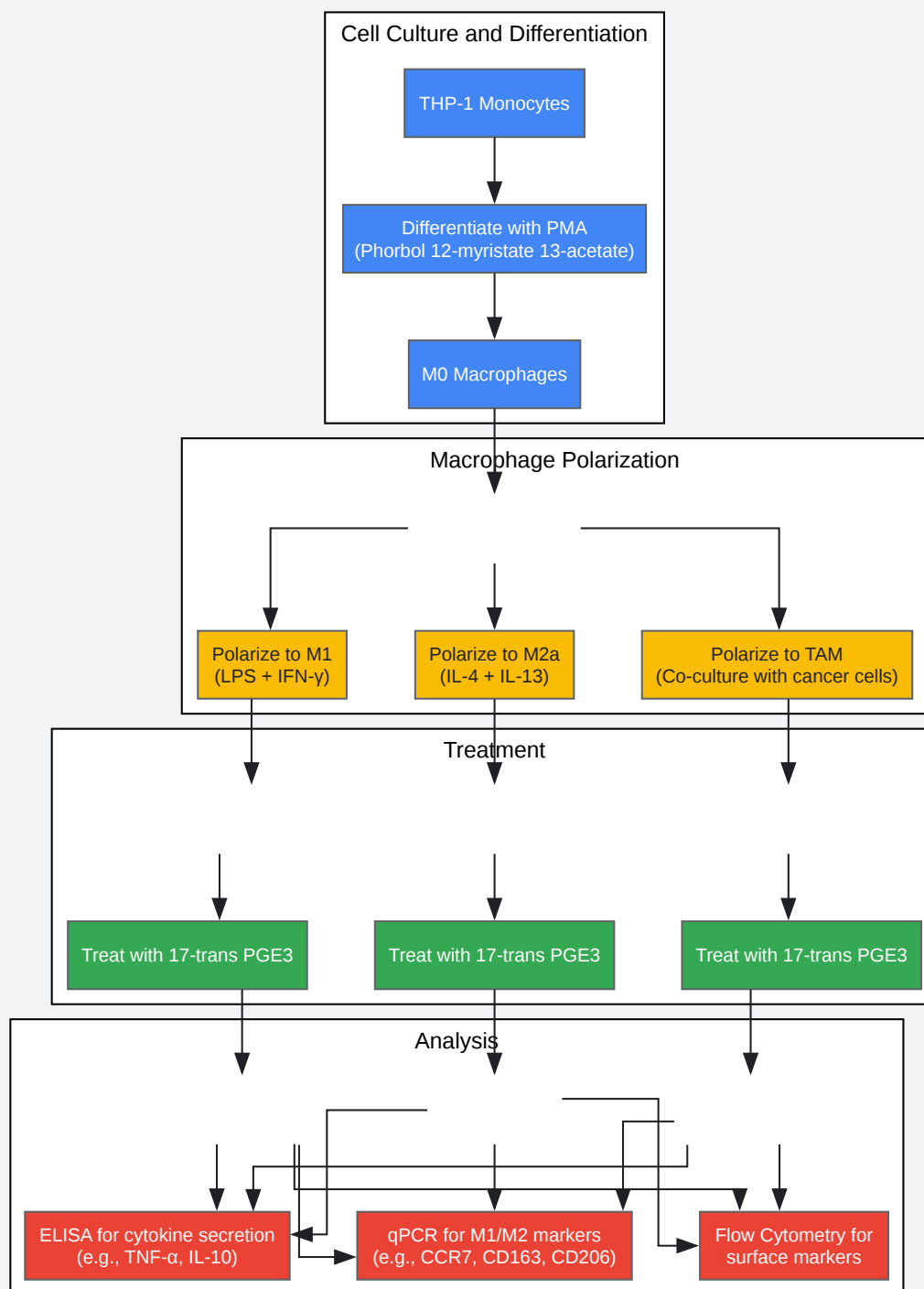
## Experimental Protocols

Detailed experimental data specifically for **17-trans Prostaglandin E3** are not readily available in published literature. However, the following represents a generalized experimental workflow that could be adapted to study its effects, based on protocols used for other prostaglandins like PGE3.

## Macrophage Polarization Assay

This protocol is designed to assess the effect of a compound on the polarization of macrophages, a critical aspect of its immunomodulatory potential.

## Experimental Workflow: Macrophage Polarization Assay

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Caption: A generalized workflow for studying the effects of 17-trans PGE3 on macrophage polarization.

## Conclusion

While direct research on **17-trans Prostaglandin E3** is limited, its structural similarity to Prostaglandin E3 suggests it may hold significant, and potentially analogous, biological activities. The anti-inflammatory and anti-tumorigenic properties of PGE3, particularly its ability to modulate macrophage polarization, provide a strong rationale for further investigation into the 17-trans isomer. The information and protocols outlined in this guide are intended to serve as a valuable resource for researchers and drug development professionals seeking to explore the therapeutic potential of this and related compounds. Future studies are warranted to elucidate the specific signaling pathways and biological functions of **17-trans Prostaglandin E3**.

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## References

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